

Proper Disposal of Lisdexamfetamine in a Research Environment: A Step-by-Step Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lisdexamfetamine*

Cat. No.: *B1249270*

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The disposal of **lisdexamfetamine**, a Schedule II controlled substance, is strictly regulated to prevent diversion and ensure environmental safety. Researchers, scientists, and drug development professionals must adhere to specific procedures mandated by the U.S. Drug Enforcement Administration (DEA) and the Food and Drug Administration (FDA). This guide provides essential, step-by-step logistical and safety information for the proper disposal of **lisdexamfetamine** in a laboratory setting.

Key Regulatory Requirements for Disposal

The disposal of Schedule II controlled substances such as **lisdexamfetamine** is governed by stringent federal regulations. The primary goal is to render the substance "non-retrievable," meaning it cannot be transformed to a physical or chemical state or form that would allow it to be reused.^[1]^[2] Incineration is currently the only DEA-reviewed method that meets this standard.^[2]

Regulatory Body	Key Requirement	Citation
DEA	Disposal of controlled substances must be handled by a DEA-registered reverse distributor.	[3][4]
DEA	The destruction of controlled substances must meet the "non-retrievable" standard.	[1][2]
DEA	Meticulous records of controlled substance disposal must be maintained, often utilizing DEA Form 41.	[1][3]
FDA	Prohibits the flushing of hazardous pharmaceutical waste unless it is on the specific FDA flush list. Lisdexamfetamine is not on this list.	[5][6]

Step-by-Step Disposal Procedure for Lisdexamfetamine

The recommended and legally compliant method for disposing of **lisdexamfetamine** from a research laboratory is through a DEA-registered reverse distributor.

Step 1: Segregation and Labeling of Unwanted **Lisdexamfetamine**

- Clearly label all containers of **lisdexamfetamine** that are expired, unwanted, or damaged. Use labels such as "TO BE DISPOSED," "EXPIRED," or "DO NOT USE."
- Segregate these materials from the active inventory of controlled substances within your secure storage location (e.g., safe or locked cabinet) to prevent accidental use.[7]

Step 2: Contact Your Institution's Environmental Health and Safety (EHS) Department

- Your institution's EHS department can provide guidance on the specific procedures for your facility and may have a contract with a reverse distributor.[\[4\]](#)[\[7\]](#)
- Note that EHS personnel are typically not legally permitted to take possession of DEA-regulated substances.[\[3\]](#) They will facilitate the process with the reverse distributor.

Step 3: Arrange for Transfer to a DEA-Registered Reverse Distributor

- Your EHS department will likely coordinate the contact with a DEA-registered reverse distributor.
- For Schedule I and II substances, the transfer to the reverse distributor must be documented on a DEA Form 222.[\[3\]](#)[\[4\]](#)

Step 4: Complete and Maintain All Necessary Documentation

- The DEA registrant is responsible for maintaining all records related to the disposal.
- A copy of the signed form from the reverse distributor (e.g., DLD Chain of Custody Form) should be kept with your controlled substance records for at least two years.[\[3\]](#)[\[4\]](#)[\[7\]](#)
- The reverse distributor is responsible for completing and submitting DEA Form 41 to document the destruction of the controlled substance.[\[1\]](#)[\[3\]](#)

Step 5: Witnessing and Documenting On-Site "Wasting" of Small, Residual Amounts

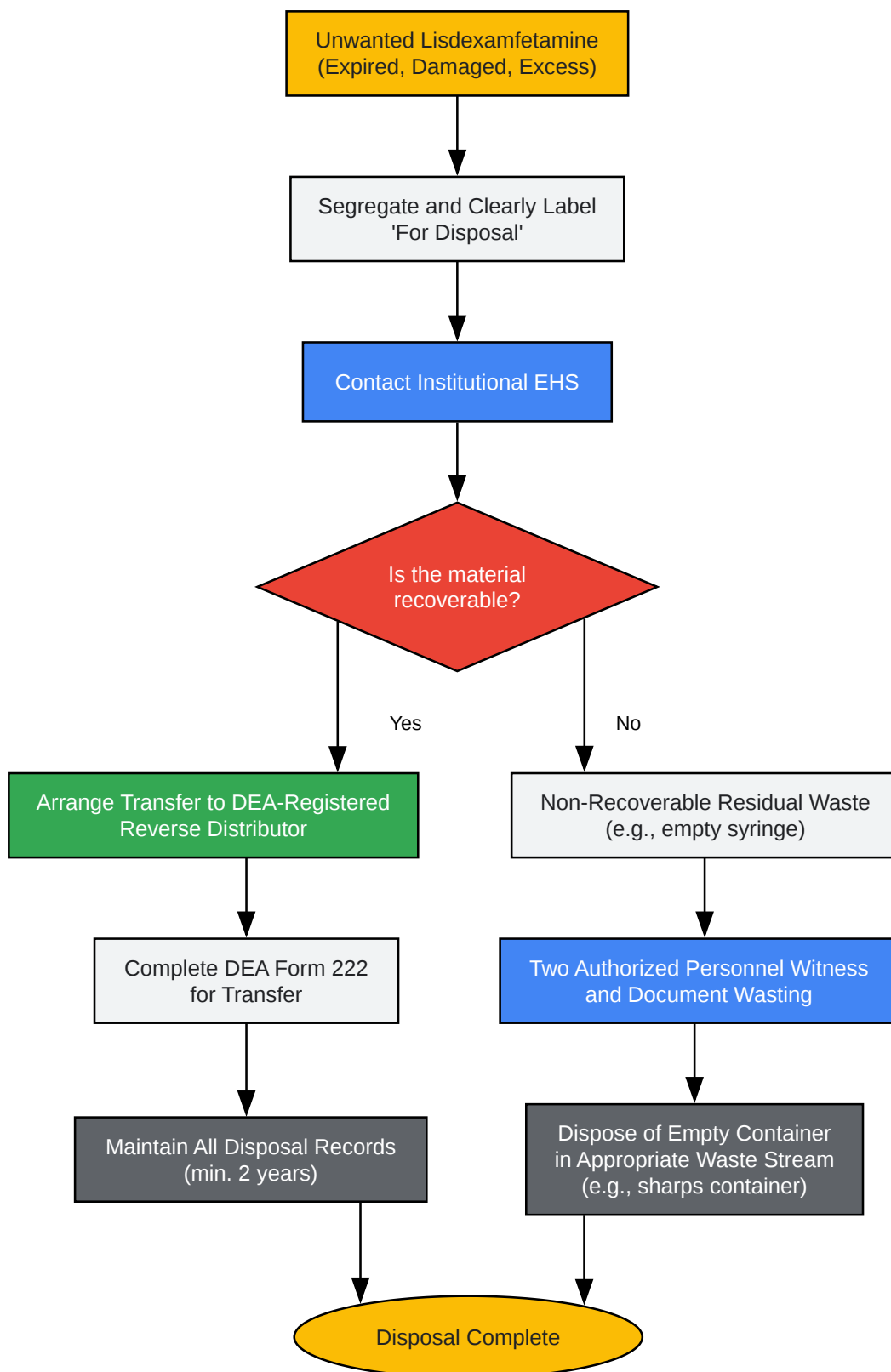
- For non-recoverable residual amounts of **lisdexamfetamine** (e.g., in a used syringe that cannot be fully emptied), two authorized personnel should witness the "wasting" and document it in the appropriate logs.[\[7\]](#)
- Unacceptable disposal methods for even small amounts include flushing down the sink, placing in sharps containers, or mixing with cat litter in the regular trash.[\[7\]](#) Some facilities may use a specific product like an "Rx Destroyer™" bottle for this purpose, which is then disposed of as hazardous waste.[\[7\]](#)

Chemical Stability and Degradation of Lisdexamfetamine (For Informational Purposes)

Forced degradation studies have been conducted on **lisdexamfetamine** to understand its chemical stability. These are not approved disposal methods but provide insight into the molecule's lability under various conditions. The primary degradation pathway involves the hydrolysis of the amide bond linking l-lysine and d-amphetamine.

Condition	Reagent/Method	Degradation Outcome	Citation
Acid Hydrolysis	1 M DCl (4 + 12 h)	17.75% degradation	[8]
Alkaline Hydrolysis	1 M NaOD (4 + 12 h)	22.91% degradation	[8]
Oxidative Stress	5% H ₂ O ₂ (4 h at room temp)	No significant degradation	[9]
Thermal Stress	90°C (48 h)	No significant degradation	[9]
Photolytic Stress	UV light (4500 lx, 24 h)	No significant degradation	[9]
Photodegradation	Aqueous solution exposed to UV radiation (48 h)	Half-life of approximately 29.67 - 33.91 hours	[10]

Lisdexamfetamine Disposal Workflow



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Caption: Decision workflow for **lisdexamfetamine** disposal.

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- To cite this document: BenchChem. [Proper Disposal of Lisdexamfetamine in a Research Environment: A Step-by-Step Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1249270#lisdexamfetamine-proper-disposal-procedures]

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